

Fmoc-D-Glu-OMe safety data sheet (SDS) information

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Compound of Interest

Compound Name: Fmoc-D-Glu-OMe

Cat. No.: B12498454

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Technical Guide: Fmoc-D-Glu-OMe Safety & Handling

Executive Summary

Fmoc-D-Glu-OMe is a specialized amino acid derivative used primarily in solution-phase peptide synthesis and the development of peptidomimetics. As a D-amino acid, it confers resistance to proteolytic degradation, a critical feature for therapeutic peptide stability. The

-methyl ester moiety serves as a semi-permanent C-terminal protection group, orthogonal to acid-labile side-chain protectors (e.g., t-Bu) and base-labile Fmoc groups.

Target Audience: Synthetic Chemists, drug discovery researchers, and laboratory safety officers.

Chemical Identity & Physical Properties[1][2][3][4][5][6]

The following data characterizes the substance. Where specific experimental data for the D-enantiomer is absent, values are derived from the enantiomeric L-isomer (CAS: 145038-49-9)

due to identical physicochemical properties (excluding optical rotation).

Property	Specification
Chemical Name	N-(9-Fluorenylmethoxycarbonyl)-D-glutamic acid -methyl ester
Common Name	Fmoc-D-Glu-OMe
CAS Number	Not widely listed (L-isomer: 145038-49-9)
Molecular Formula	C H NO
Molecular Weight	383.39 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in organic solvents (DMF, DMSO, DCM, Ethyl Acetate); Low solubility in water
Melting Point	110 – 120 °C (Typical range for Fmoc-Glu esters)
Purity Grade	Typically >98% (HPLC) for peptide synthesis

Hazard Identification & Risk Assessment (GHS)[6][8]

While some vendors label Fmoc-amino acid esters as "Not Hazardous," professional safety protocols dictate treating them as Irritants to mucous membranes and skin due to the reactive nature of the Fmoc group and potential hydrolysis products.

GHS Classification (Precautionary)[8]

- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Eye Irritation: Category 2A (H319)

- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory System) (H335)[1]

Risk Management Table[6]

Hazard Statement (H-Code)	Precautionary Statement (P-Code)	Operational Interpretation
H315: Causes skin irritation	P280: Wear protective gloves/clothing/eye protection.	Use Nitrile gloves (min 0.11mm thick). Double glove if handling solutions in DMF.
H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water...	Safety goggles are mandatory. Do not use safety glasses with open sides.
H335: May cause respiratory irritation	P261: Avoid breathing dust/fume.	Handle all solid powder weighing inside a certified fume hood.

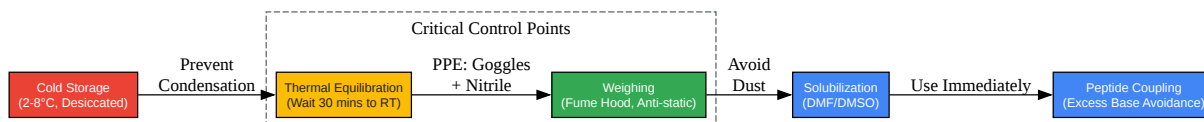
Safe Handling & Storage Protocol

The stability of **Fmoc-D-Glu-OMe** depends on preventing premature deprotection (loss of Fmoc) or hydrolysis (loss of OMe). The following workflow ensures compound integrity and operator safety.

Storage Conditions

- Temperature: Refrigerate at 2–8 °C. Long-term storage at -20 °C is preferred.
- Atmosphere: Store under inert gas (Argon/Nitrogen) if possible.
- Moisture: Hygroscopic. Keep desiccated. Allow bottle to reach room temperature before opening to prevent condensation.

Operational Workflow (DOT Visualization)



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Figure 1: Safe handling workflow emphasizing thermal equilibration to prevent moisture contamination.

Technical Application: Orthogonal Synthesis

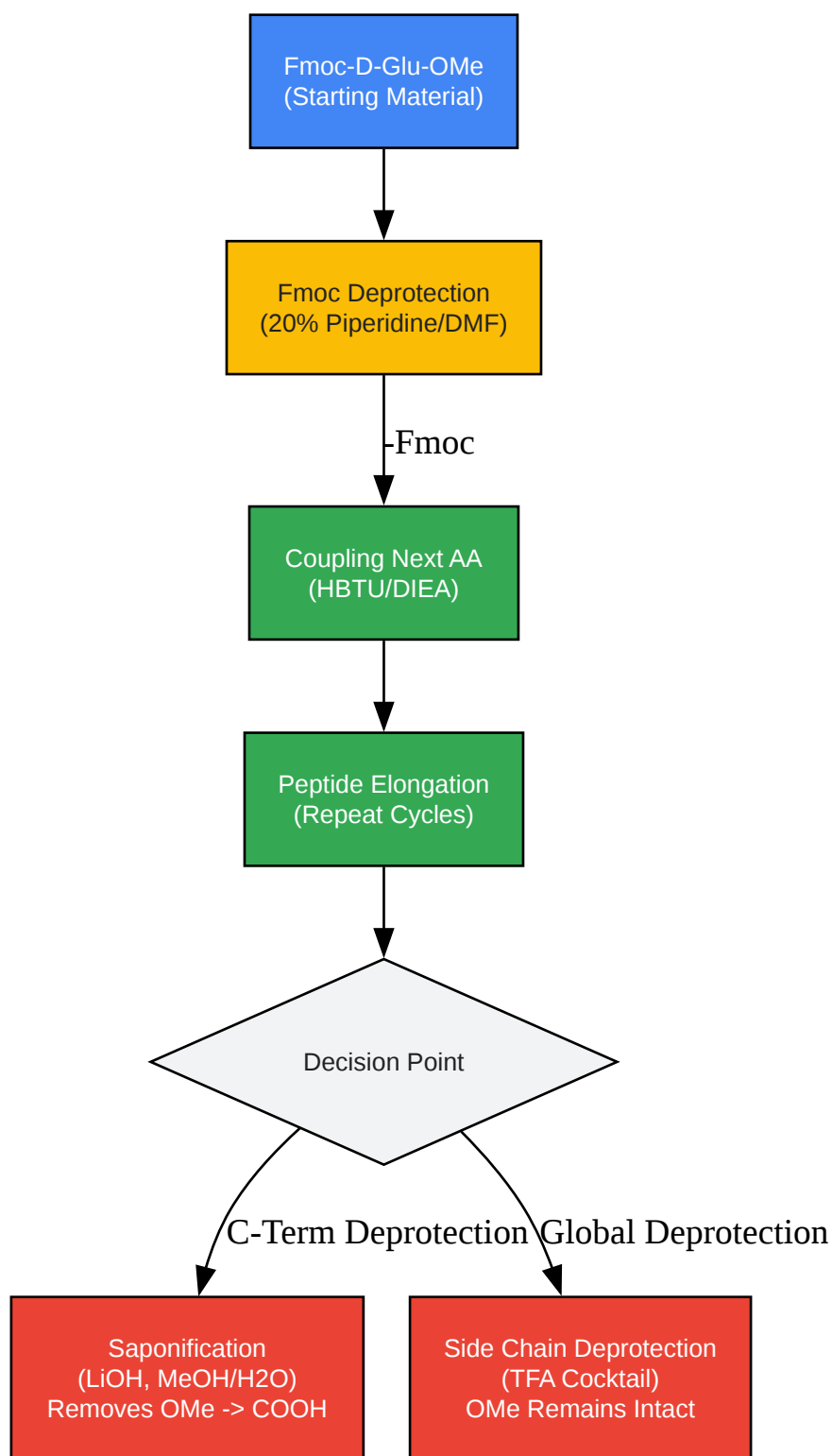
Fmoc-D-Glu-OMe is utilized when the C-terminus must remain protected as a methyl ester while the N-terminus is extended, or when the side chain (

-COOH) requires selective manipulation.

Mechanism of Action[8][9]

- Fmoc Group: Removed by secondary amines (Piperidine/DBU).
- Methyl Ester (OMe): Stable to Piperidine (Fmoc removal conditions) and TFA (Side-chain removal conditions).[2] Hydrolyzed by strong aqueous base (LiOH/NaOH).
- Orthogonality: This allows for "Head-to-Tail" cyclization or side-chain modification without disturbing the C-terminus until the final step.

Synthesis Pathway (DOT Visualization)



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Figure 2: Orthogonal utility of the methyl ester in peptide synthesis strategies.

Emergency Response & Toxicology

First Aid Measures

- Eye Contact: Immediately flush with running water for 15 minutes. Lift eyelids occasionally. Seek medical attention.
- Skin Contact: Wash with soap and water. Remove contaminated clothing.^[3] If irritation persists, consult a dermatologist.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.
- Ingestion: Wash out mouth with water. Do NOT induce vomiting. Call a poison control center.

Toxicological Note

Data on D-Glu-OMe specifically is limited. Toxicity is generally low but cumulative effects of D-amino acids in high doses are not fully characterized.

- LD50: Not established for this specific derivative.
- Sensitization: Potential sensitizer upon prolonged contact (analogous to other Fmoc-amino acids).

Disposal & Environmental Considerations

- Waste Category: Hazardous Chemical Waste.
- Protocol: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Environmental Impact: Do not allow product to enter drains. Fmoc derivatives can be toxic to aquatic life due to the fluorene moiety.

References

- Sigma-Aldrich. (2024). Safety Data Sheet: Fmoc-L-Glutamic acid alpha-methyl ester. Retrieved from (Proxy for physical data).

- PubChem. (2024).[1] Compound Summary: Fmoc-Glu(OMe)-OH.[4][5] National Library of Medicine. Retrieved from .[1]
- Chem-Impex International. (2024). Fmoc-L-Glu-OMe Product Specifications. Retrieved from .
- Novabiochem. (2023). Peptide Synthesis Protocols: Orthogonal Protection Strategies. Merck KGaA.[3]

(Note: Specific CAS numbers for D-isomers may vary by vendor; always verify the Certificate of Analysis for the specific lot received.)

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Sources

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- 3. sigmaaldrich.com [sigmaaldrich.com]
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